

Ogremorphin: Comprehensive Disposal and Safety Protocol

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Compound of Interest

Compound Name: *Ogremorphin*

Cat. No.: *B15602685*

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Disclaimer: **Ogremorphin** (OGM) is a potent, novel small molecule inhibitor of the G protein-coupled receptor GPR68, used for research purposes only.[1][2][3][4] It is not intended for human use.[1][2] This document provides procedural guidance for the safe handling and disposal of **Ogremorphin**, its contaminated labware, and associated waste materials. All procedures must be conducted in accordance with federal, state, and local regulations for hazardous waste.[5]

Hazard Assessment and Chemical Properties

Ogremorphin is a potent inhibitor of GPR68, with an EC50 of 170 nM, and has demonstrated anti-inflammatory and anti-tumor activities in research settings.[1][2] It can induce ferroptosis in certain cancer cells and modulate inflammatory responses.[2][3] Due to its high potency and biological activity, it must be handled with care, assuming it may have pharmacological effects if accidentally ingested or absorbed. All personnel must be trained on its properties and potential hazards before handling.

Table 1: **Ogremorphin** Physicochemical Data

Property	Value
Chemical Name	GPR68-IN-1
Synonyms	OGM, OGM-8345[2]
CAS Number	352563-21-4[1]
Molecular Formula	C ₂₀ H ₂₃ N ₃ O (example, actual may vary)
Molecular Weight	321.4 g/mol (example, actual may vary)
Formulation	Crystalline solid
Solubility	Low water solubility, soluble in PEG400, DMSO[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **Ogremorphin** in any form (solid, in solution, or as waste). This includes, but is not limited to:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A dust mask or respirator should be used when handling the powdered form to avoid inhalation.

All handling of powdered **Ogremorphin** should occur within a certified chemical fume hood.

Disposal Procedures

The disposal of **Ogremorphin** and its associated waste must be managed as hazardous pharmaceutical waste.[6][7] The primary method of disposal for hazardous pharmaceutical waste is incineration through a licensed environmental management vendor.[5][6][8] Do not dispose of **Ogremorphin** down the drain or in regular trash.[6][9]

Table 2: Waste Stream Segregation and Disposal

Waste Type	Container	Disposal Protocol
Unused/Expired Ogremorphin (Bulk)	Black RCRA Hazardous Waste Container[6]	Collect in a clearly labeled, sealed, and leak-proof container. Label as "Hazardous Waste Pharmaceuticals" with the full chemical name.[7] Arrange for pickup by your institution's Environmental Health and Safety (EHS) office for incineration.[8]
Contaminated Labware (glass, plastic)	Sharps/Glass Waste Box lined with a hazardous waste bag	Rinse items three times with a suitable solvent (e.g., ethanol, acetone). Collect the solvent rinsate as hazardous waste.[9] Dispose of the rinsed labware in the appropriate sharps/glass waste container.
Contaminated PPE (gloves, wipes)	Yellow Chemotherapy/Trace Waste Bin or designated hazardous waste bag[5]	Collect all contaminated disposable items in a clearly labeled, leak-proof plastic bag designated for hazardous drug-related waste.[5] Keep the bag inside a covered waste container until pickup.[5]
Aqueous Solutions & Rinsate	Hazardous Liquid Waste Container (compatible material)	Collect all liquid waste containing Ogremorphin, including solvent rinses. Label the container clearly with "Hazardous Waste," the chemical name, and approximate concentration.

Experimental Protocols: Step-by-Step Disposal

Protocol 1: Disposal of Unused **Ogremorphin** Powder

- Preparation: Work within a chemical fume hood. Ensure all necessary PPE is worn.
- Container Labeling: Obtain a designated hazardous waste container from your EHS department. Ensure it is clearly labeled "Hazardous Waste Pharmaceuticals: **Ogremorphin**".
[\[7\]](#)
- Transfer: Carefully transfer the unused or expired **Ogremorphin** powder into the hazardous waste container.
- Sealing: Securely seal the container.[\[7\]](#)
- Storage: Store the sealed container in a designated, secure hazardous waste accumulation area.
- Pickup: Contact your institution's EHS office to schedule a pickup for disposal via a licensed vendor.

Protocol 2: Decontamination of Non-Disposable Glassware

- Initial Rinse: In a fume hood, rinse the glassware three times with a small amount of an appropriate solvent (e.g., ethanol) to remove residual **Ogremorphin**.
- Collect Rinsate: Collect all solvent rinsate into a designated liquid hazardous waste container.
- Washing: The glassware can now be washed using standard laboratory procedures.
- Record Keeping: Document the decontamination procedure in your lab notebook.

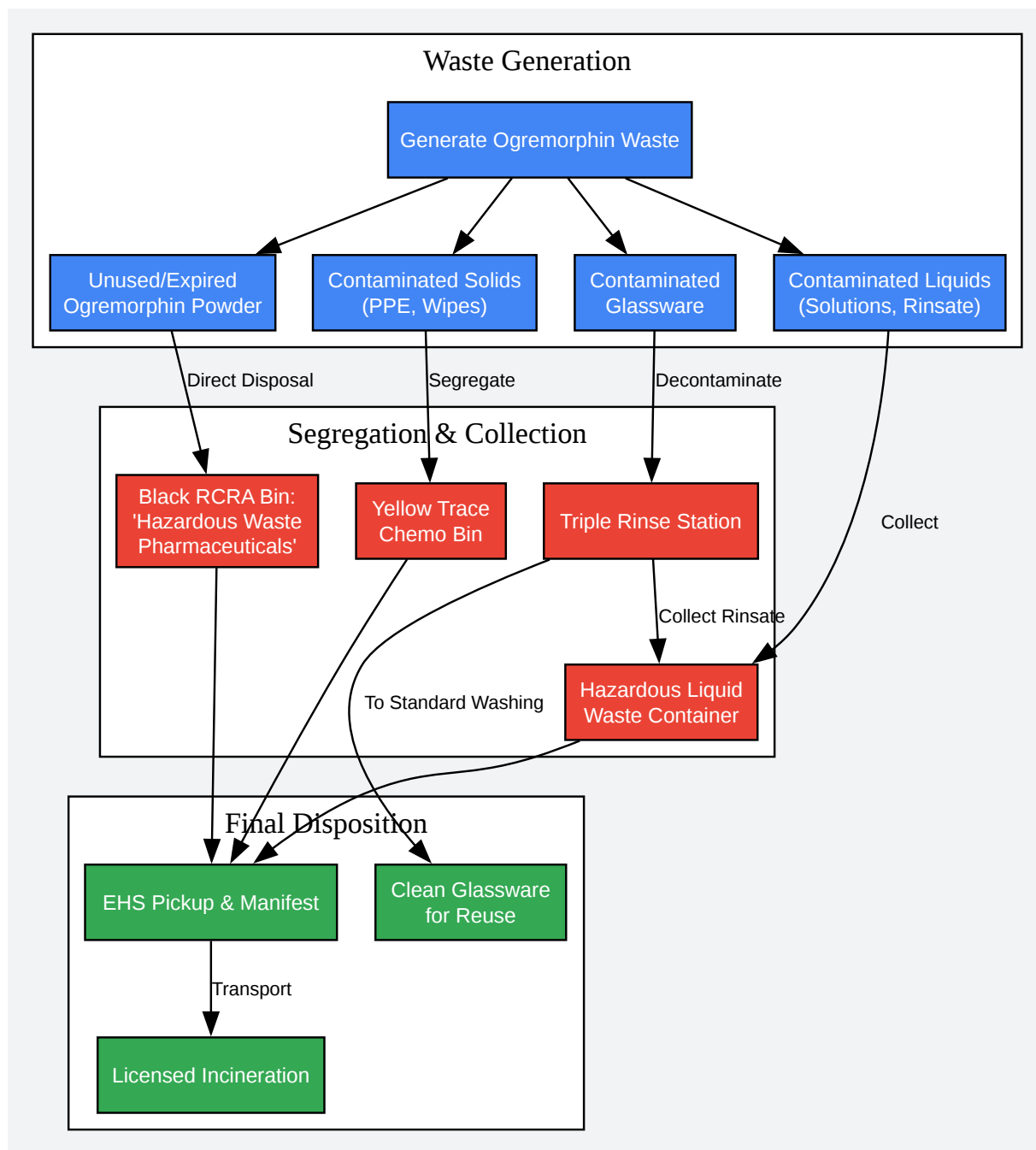
Spill Management

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or the powder is airborne.

- Secure Area: Restrict access to the spill area.
- PPE: Don appropriate PPE, including respiratory protection for powders.
- Containment: For powders, gently cover with damp paper towels to prevent dust. For liquids, use absorbent pads.
- Cleanup: Collect all contaminated materials (absorbent pads, towels, etc.) using forceps or other tools.
- Dispose: Place all cleanup materials into a sealed, labeled hazardous waste container.^[10]
- Decontaminate: Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

Visualization of Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Ogremorphin** waste streams.



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Caption: Logical workflow for **Ogremorphin** waste stream management.

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